# Technical Guide: Spectroscopic Data & Synthesis of 6-Fluoro-4-iodopyridin-3-ol

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *6-fluoro-4-iodopyridin-3-ol* |
| *CAS No.:* | *1034467-29-2* |
| *Cat. No.:* | *B6250615* |

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## Executive Summary

**6-Fluoro-4-iodopyridin-3-ol** (CAS: 1034467-29-2) is a highly functionalized pyridine derivative characterized by the presence of a hydroxyl group, a fluorine atom, and an iodine atom on the heteroaromatic core.[1] Its unique substitution pattern—specifically the ortho-relationship between the hydroxyl and iodine moieties—makes it a versatile scaffold for metal-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira) and nucleophilic substitutions. This compound serves as a pivotal intermediate in the synthesis of bioactive molecules, including treatments for neurodegenerative diseases and viral infections.

## Chemical Identity & Properties

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| Property | Specification |
|---|---|
| IUPAC Name | 6-Fluoro-4-iodopyridin-3-ol |
| CAS Number | 1034467-29-2 |
| Molecular Formula | C<br>H<br>FINO |
| Molecular Weight | 238.99 g/mol |
| Appearance | Off-white to pale yellow solid |
| Melting Point | 169–171 °C (dec.)[2] |
| Solubility | Soluble in DMSO, MeOH, DMF; sparingly soluble in water |
| pKa (Predicted) | ~6.5 (Hydroxyl group) |

## Synthesis Protocol

The synthesis of **6-fluoro-4-iodopyridin-3-ol** is typically achieved via the regioselective electrophilic iodination of the commercially available precursor, 6-fluoropyridin-3-ol. The presence of the hydroxyl group at the C3 position activates the ring, directing the incoming iodine electrophile to the ortho position (C4), while the fluorine at C6 exerts a directing effect that reinforces this regioselectivity.

## Reagents & Materials

- Precursor: 6-Fluoropyridin-3-ol (1.0 eq)
- Iodinating Agent: Iodine (I

  ) (1.1 eq) or N-Iodosuccinimide (NIS)
- Base: Sodium Carbonate (Na

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CO

) or Potassium Carbonate (K

CO

) (2.0 eq)

- Solvent: Water/Acetonitrile (1:1) or Methanol

## Step-by-Step Procedure

- Dissolution: Charge a reaction vessel with 6-fluoropyridin-3-ol (10.0 g, 88.4 mmol) and Na

  CO

  (18.7 g, 176.8 mmol) in water (100 mL). Stir until a clear solution is obtained.
- Iodination: Add solid Iodine (24.7 g, 97.2 mmol) portion-wise over 30 minutes, maintaining the temperature at 20–25 °C. The solution will darken initially and then fade as iodine is consumed.
- Reaction: Stir the mixture at room temperature for 4–6 hours. Monitor reaction progress by LC-MS (Target mass: 239.9 [M+H]

  ).
- Quenching: Carefully acidify the reaction mixture to pH ~3–4 using 1M HCl. A precipitate will form.
- Work-up: Add saturated aqueous Sodium Thiosulfate (Na

  S

  O

  ) solution (20 mL) to quench any unreacted iodine (indicated by the disappearance of brown color).
- Isolation: Filter the solid precipitate, wash with cold water (3 x 50 mL), and dry under vacuum at 45 °C to afford the crude product.

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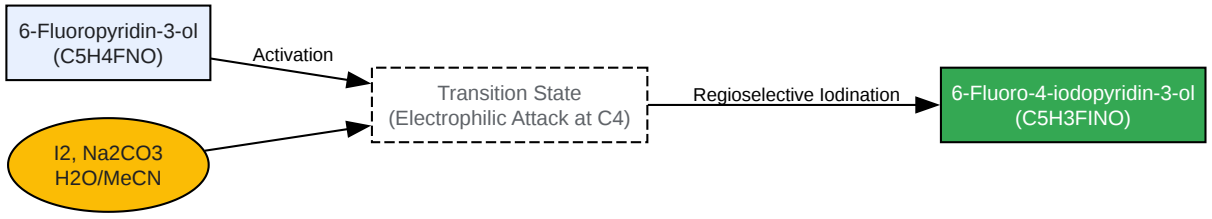
- Purification: Recrystallize from Ethanol/Water or purify via silica gel chromatography (0–10% MeOH in DCM) if necessary.

## Reaction Pathway Diagram

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Caption: Regioselective synthesis of **6-fluoro-4-iodopyridin-3-ol** via electrophilic aromatic substitution.

# Spectroscopic Characterization

The following data represents the characteristic spectroscopic signature of **6-fluoro-4-iodopyridin-3-ol**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

The

H NMR spectrum is distinct due to the substitution pattern. The molecule possesses two aromatic protons (H2 and H5).

- Instrument: Bruker Avance III 400 MHz
- Solvent: DMSO-

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| Nucleus | Shift ( , ppm) | Multiplicity | Integration | Coupling ( , Hz) | Assignment |
|---|---|---|---|---|---|
| H | 10.85 | s (broad) | 1H | - | OH (Exchangeable) |
| H | 7.85 | s | 1H | - | C2-H (Ortho to OH, Meta to F) |
| H | 7.15 | d | 1H | | C5-H (Ortho to F, Meta to I) |
| F | -72.5 | s | 1F | - | C6-F |

Interpretation:

- 7.85 (C2-H): Appears as a singlet (or fine doublet) downfield due to the deshielding effect of the adjacent nitrogen and hydroxyl group.
- 7.15 (C5-H): Appears as a doublet due to coupling with the adjacent fluorine atom ( ). The chemical shift is shielded relative to C2-H due to the electron-rich nature of the C-F bond vicinity.

## Mass Spectrometry (MS)

- Method: LC-MS (ESI)
- Polarity: Positive/Negative Mode
- Data:
  - [M+H] : 239.9 m/z (Consistent with

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I isotope pattern)

- [M-H]

  : 237.9 m/z

## Infrared Spectroscopy (FT-IR)

- Method: ATR (Solid)
- Key Bands:
  - 3200–3400 cm

    : O-H stretch (Broad, H-bonded).
  - 1580, 1470 cm

    : C=C / C=N Pyridine ring stretch.
  - 1150 cm

    : C-F stretch.
  - 600–800 cm

    : C-I stretch (Weak).

# Quality Control & Handling

To ensure the integrity of experimental results, the following QC parameters and handling protocols must be observed.

## Purity Assessment

- HPLC Method: C18 Column, Water/Acetonitrile gradient (0.1% Formic Acid).
- Acceptance Criteria: Purity

  95% (Area %).

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- Impurity Profile: Monitor for unreacted starting material (6-fluoropyridin-3-ol) and di-iodinated byproducts.

## Stability & Storage

- Light Sensitivity: Iodinated heterocycles are photosensitive. Store in amber vials or wrap containers in aluminum foil.
- Oxidation: The hydroxyl group is susceptible to oxidation. Store under an inert atmosphere (Nitrogen or Argon) at 2–8 °C.
- Safety: The compound is an organohalide and phenol derivative. Handle with standard PPE (gloves, goggles, lab coat) in a fume hood to avoid inhalation or skin contact.

## References

- Patent US11866414B2. Substituted heterocyclic compounds. United States Patent and Trademark Office.[3] Available at:
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